

Introduction: The Unseen Architect in Targeted Therapeutics

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Compound of Interest

Compound Name: 15-(tert-Butoxy)-15-oxopentadecanoic acid

CAS No.: 905302-42-3

Cat. No.: B6359988

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In the intricate landscape of modern drug development, the focus often lies on the active pharmacophore or the targeting moiety, such as an antibody. However, the true efficacy of many advanced therapeutics, including Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), is critically dependent on the linker that connects these components. **15-(tert-Butoxy)-15-oxopentadecanoic acid** is a premier example of such a critical architectural element.^{[1][2]} It is a bifunctional, non-cleavable linker predominantly used to synthesize and optimize complex therapeutic molecules.^[1]

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of **15-(tert-Butoxy)-15-oxopentadecanoic acid**. We will delve into its physicochemical properties, explore a representative synthetic pathway, and detail its pivotal applications in ADC and PROTAC technologies, supported by step-by-step experimental workflows and mechanistic diagrams.

Physicochemical Properties and Identification

15-(tert-Butoxy)-15-oxopentadecanoic acid is a long-chain aliphatic dicarboxylic acid monoester. The presence of a terminal carboxylic acid and a tert-butyl protected ester at the opposing end provides its bifunctional character. The tert-butyl group serves as a common protecting group for the carboxylic acid, which can be removed under acidic conditions, while the free carboxylic acid allows for conjugation to other molecules. It is typically a white to off-white solid at room temperature.^{[1][3]}

Table 1: Key Physicochemical Data

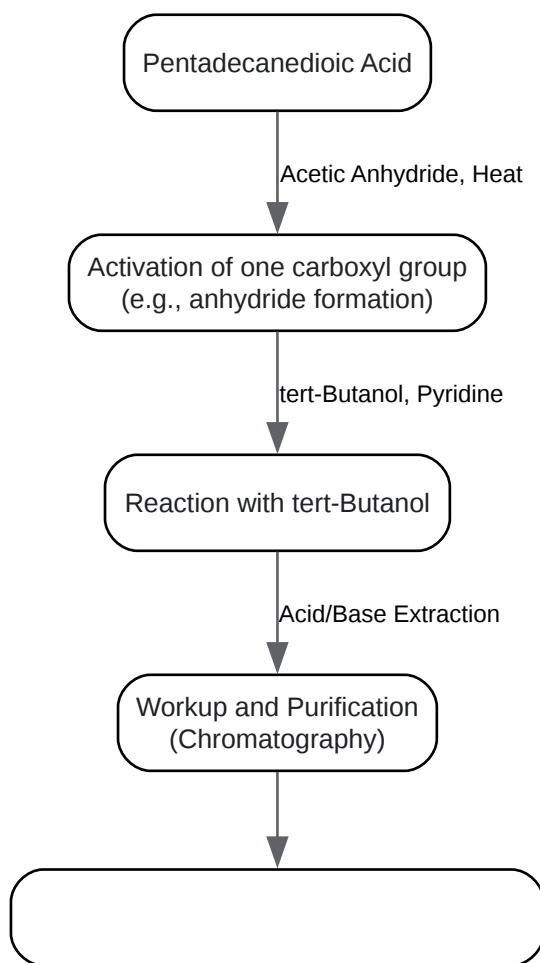
Property	Value	Source(s)
CAS Number	905302-42-3	^{[1][2][4][5][6]}
Molecular Formula	C ₁₉ H ₃₆ O ₄	^{[1][2][4][6]}
Molecular Weight	328.49 g/mol	^{[1][2][5][6]}
Appearance	White to off-white solid	^{[1][3]}
Boiling Point	431.1 ± 18.0 °C at 760 mmHg	^{[1][3][4]}
Density	1.0 ± 0.1 g/cm ³	^{[1][3][4]}
Synonyms	Pentadecanedioic acid, mono(1,1-dimethylethyl) ester	^{[1][4]}
SMILES	<chem>O=C(O)CCCCCCCCCCCCCCC(=O)OC(C)(C)C</chem>	^{[2][7]}
InChI Key	BDHAQLJDYZFGNC-UHFFFAOYSA-N	^[6]

Synthesis and Chemical Logic

The synthesis of **15-(tert-Butoxy)-15-oxopentadecanoic acid** is not commonly detailed in primary academic literature, as it is primarily a commercial building block. However, a plausible and chemically sound synthetic route can be devised from its precursor, 15-hydroxypentadecanoic acid^[8], or more directly from pentadecanedioic acid. The core challenge lies in the selective mono-esterification of the dicarboxylic acid.

Representative Synthetic Workflow

The following diagram and protocol illustrate a logical pathway for the synthesis, starting from the widely available pentadecanedioic acid. The key step is the mono-protection of one carboxylic acid group as a tert-butyl ester, leaving the other free for subsequent conjugation reactions.



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Caption: Plausible synthetic workflow for **15-(tert-Butoxy)-15-oxopentadecanoic acid**.

Detailed Experimental Protocol (Representative)

Disclaimer: This protocol is a representative example based on established chemical principles and has not been independently validated. All lab work should be conducted under appropriate safety protocols.

- **Anhydride Formation:** In a round-bottom flask, suspend pentadecanedioic acid (1 equivalent) in an excess of acetic anhydride. Heat the mixture at reflux for 2-3 hours to form the cyclic anhydride intermediate. Monitor the reaction by TLC or IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).
- **Esterification:** Cool the reaction mixture to room temperature and remove the excess acetic anhydride under reduced pressure. Dissolve the resulting crude anhydride in a suitable anhydrous solvent (e.g., Dichloromethane).
- To the solution, add tert-butanol (1.1 equivalents) and a non-nucleophilic base such as pyridine (1.2 equivalents) to catalyze the ring-opening of the anhydride.
- Stir the reaction at room temperature for 12-24 hours. The pyridine will catalyze the attack of the tert-butanol on one of the carbonyls, leading to the desired mono-ester.
- **Workup:** Quench the reaction by adding dilute hydrochloric acid to neutralize the pyridine. Extract the product into an organic solvent (e.g., ethyl acetate). Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo. The crude product is then purified using flash column chromatography on silica gel to isolate the pure **15-(tert-Butoxy)-15-oxopentadecanoic acid**.

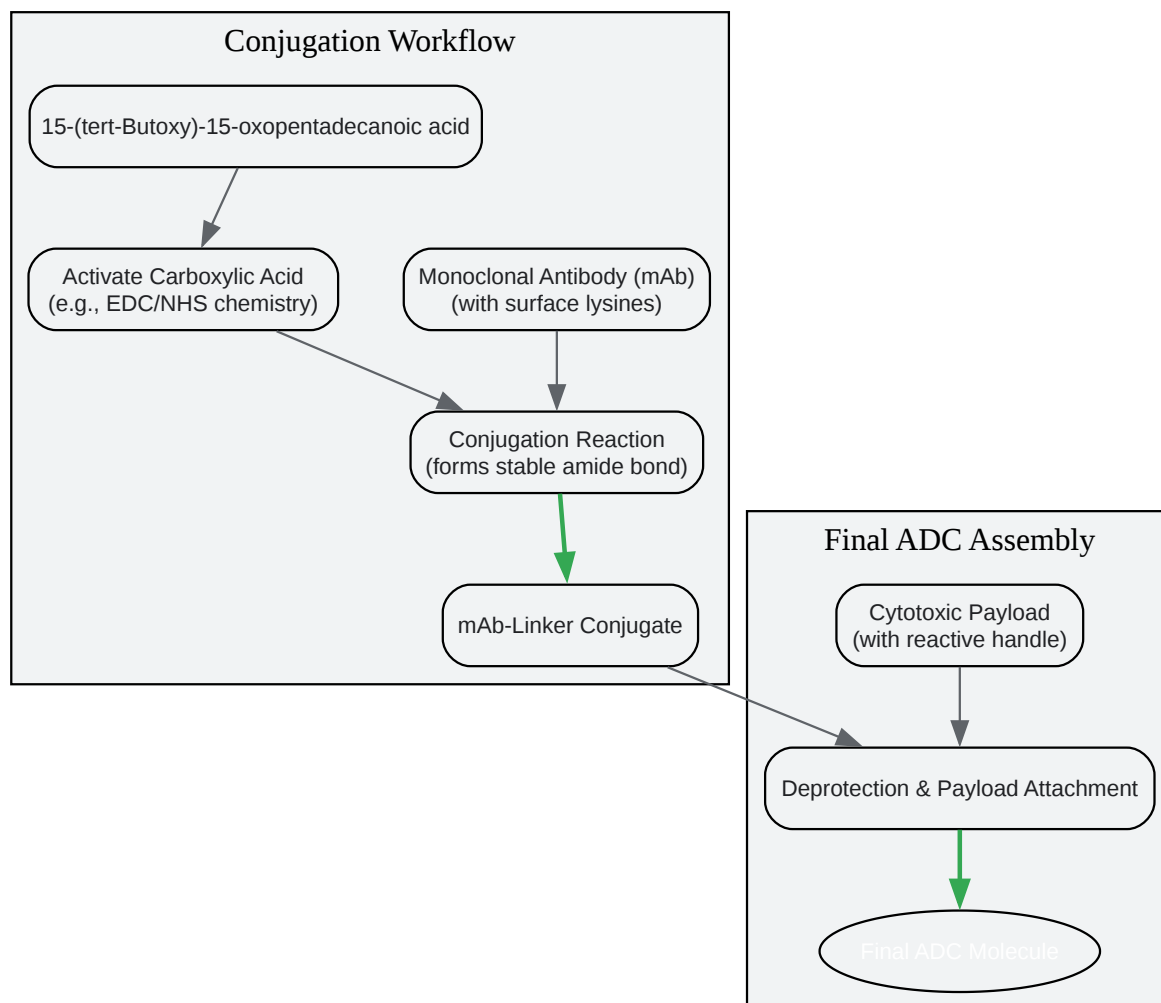
Core Applications in Drug Development

The primary utility of this molecule is as a non-cleavable, alkyl-chain linker in the construction of ADCs and PROTACs.^{[1][2][5]} The long 14-carbon chain provides spatial separation between the two conjugated moieties, which is often crucial for maintaining their biological activity.

Application in Antibody-Drug Conjugates (ADCs)

ADCs are a class of targeted therapies designed to deliver a potent cytotoxic payload directly to cancer cells by linking it to a monoclonal antibody that recognizes a tumor-specific antigen. The linker is a critical component that ensures the stability of the conjugate in circulation and influences its therapeutic index.

15-(tert-Butoxy)-15-oxopentadecanoic acid serves as a stable, non-cleavable linker. This means the cytotoxic drug is only released upon the complete lysosomal degradation of the entire antibody-linker-drug complex inside the target cell. This mechanism minimizes premature drug release and associated off-target toxicity.



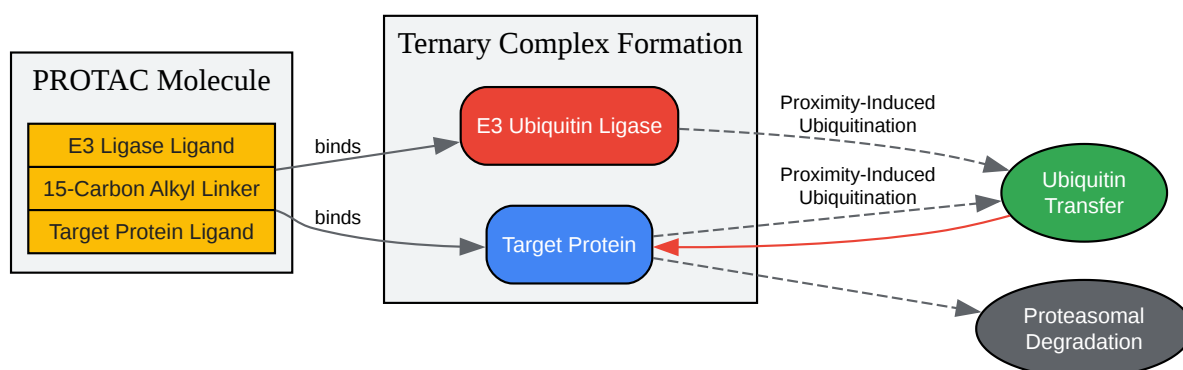
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Caption: General workflow for incorporating the linker into an ADC.

Application in Proteolysis Targeting Chimeras (PROTACs)

PROTACs are revolutionary heterobifunctional molecules that co-opt the cell's own protein disposal machinery—the ubiquitin-proteasome system—to selectively degrade disease-causing proteins.[2][5] A PROTAC consists of three parts: a ligand that binds to the target protein, a ligand for an E3 ubiquitin ligase, and a linker connecting them.

15-(tert-Butoxy)-15-oxopentadecanoic acid is an ideal alkyl-chain linker for PROTAC synthesis.[1][2] The length and flexibility of the linker are paramount for allowing the PROTAC to successfully bind both the target protein and the E3 ligase simultaneously, forming a productive ternary complex. This complex formation is the prerequisite for the ubiquitination and subsequent proteasomal degradation of the target protein.



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Caption: Mechanism of action for a PROTAC utilizing an alkyl linker.

Conclusion and Future Outlook

15-(tert-Butoxy)-15-oxopentadecanoic acid is more than just a chemical reagent; it is a fundamental tool enabling the design and synthesis of highly specific and potent next-generation therapeutics. Its role as a stable, non-cleavable linker with optimal length is central to the success of numerous ADC and PROTAC development programs. As the fields of targeted protein degradation and antibody-drug conjugates continue to evolve, the demand for

well-characterized, high-purity linkers like this will only intensify. Future research will likely focus on developing linkers with even more refined properties, such as controlled flexibility and solubility, to further optimize the efficacy and safety profiles of these complex and promising drugs.

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